

Safety and handling precautions for 4-Ethynyltoluene

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Compound of Interest		
Compound Name:	4-Ethynyltoluene	
Cat. No.:	B1208493	Get Quote

An In-depth Technical Guide to the Safe Handling of 4-Ethynyltoluene

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Ethynyltoluene, also known as 1-ethynyl-4-methylbenzene or p-tolylacetylene, is a terminal alkyne compound widely utilized as an intermediate in organic synthesis.[1][2] Its applications span the creation of complex molecular structures, including bis(bicyclic) products, and its use in the development of novel organic functional materials such as liquid crystals.[2] The presence of the highly reactive ethynyl group necessitates a thorough understanding of its properties and strict adherence to safety protocols to mitigate potential hazards in a laboratory or industrial setting.

This guide provides comprehensive safety and handling information for **4-Ethynyltoluene**, targeting professionals in research and drug development. It outlines the toxicological and physicochemical properties, recommended handling procedures, emergency protocols, and proper disposal methods.

Hazard Identification and Classification

4-Ethynyltoluene is classified as a hazardous chemical. It is a flammable liquid and vapor that can cause significant health effects through various exposure routes.[3][4][5] The primary



hazards include skin and eye irritation, respiratory irritation, and a severe aspiration risk.[1][3] [4]

GHS Classification Summary

Hazard Class	Category	Signal Word	Hazard Statement
Flammable Liquids	3	Warning	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	Warning	H335: May cause respiratory irritation
Aspiration Hazard	1	Danger	H304: May be fatal if swallowed and enters airways[3][5]

Physicochemical and Toxicological Properties

Understanding the physical, chemical, and toxicological properties of **4-Ethynyltoluene** is critical for its safe handling.

Table 1: Physicochemical Properties of 4-Ethynyltoluene



Property	Value
CAS Number	766-97-2
Molecular Formula	C ₉ H ₈
Molecular Weight	116.16 g/mol [5]
Appearance	Colorless to pale yellow liquid[1][2]
Boiling Point	168-170 °C (lit.)[2][6][7]
Density	0.916 g/mL at 25 °C (lit.)[2][6][7]
Flash Point	49 °C (120.2 °F) - closed cup[2]
Refractive Index	n20/D 1.547 (lit.)[2][6][7]
Water Solubility	Insoluble[1][2][6]

Table 2: Toxicological Data

Exposure Route	Effect
Inhalation	May cause respiratory irritation.[4][5] Vapors may cause dizziness or suffocation.
Skin Contact	Causes skin irritation.[4][5] Prolonged contact may lead to dermatitis.
Eye Contact	Causes serious eye irritation.[4][5]
Ingestion	May be fatal if swallowed and enters airways due to aspiration hazard.[3][5] Aspiration may cause pulmonary edema and pneumonitis.[3]
Chronic Effects	The toxicological properties have not been fully investigated.[3] Chronic exposure may lead to effects similar to other aromatic hydrocarbons.

Experimental Protocols and Handling Procedures



Adherence to strict protocols is essential to ensure safety. All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[8]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

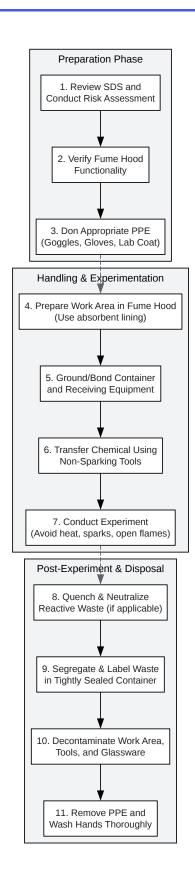
Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specific Recommendations	Rationale
Eye and Face	Chemical splash goggles and/or a face shield.[8][9][10]	Protects against splashes and vapors that can cause severe eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[8]	Prevents skin contact, irritation, and potential absorption.
Skin and Body	A standard laboratory coat must be worn. A chemical- resistant apron is recommended for larger quantities or when there is a significant risk of splashing.[8]	Prevents contamination of personal clothing and skin.
Respiratory Protection	Use in a chemical fume hood is required.[8] If a fume hood is not available, a NIOSH/MSHA approved respirator for organic vapors should be used.[4]	Avoids inhalation of vapors which can cause respiratory tract irritation.[8]

General Handling Workflow

The following diagram illustrates the standard workflow for safely handling **4-Ethynyltoluene** in a laboratory setting.





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Caption: Standard laboratory workflow for handling 4-Ethynyltoluene.



Storage Requirements

Proper storage is crucial to maintain chemical integrity and prevent hazardous situations.

- Conditions: Store in a cool, dry, and well-ventilated area away from direct sunlight.[3] Recommended storage temperatures range from room temperature to 2-8°C for long-term stability.[1][8]
- Containers: Keep in a tightly sealed, properly labeled container.
- Incompatibilities: Store away from strong oxidizing agents and strong reducing agents.[4] Keep away from heat, sparks, and open flames.[3][4][11]
- Grounding: Prevent electrostatic charge build-up by using common bonding and grounding techniques.[3]

Emergency Procedures

Immediate and appropriate action during an emergency is critical to minimizing harm. An eyewash station and safety shower must be readily accessible in the work area.[8]

First-Aid Measures

Table 4: First-Aid Protocols

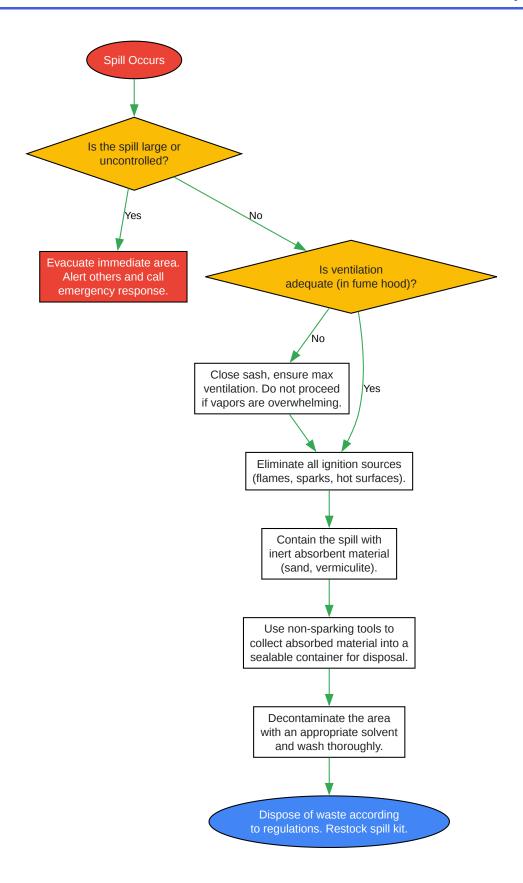


Exposure	Procedure
Inhalation	Move the person to fresh air. If symptoms develop or persist, call a physician.[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water/shower.[3] Get medical attention if irritation develops and persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention if irritation develops and persists.[3]
Ingestion	Do not induce vomiting. Immediately call a POISON CENTER or doctor/physician.[3] If vomiting occurs, keep head low so that stomach contents do not enter the lungs.[3]

Spill and Leak Response

In the event of a spill, the following workflow should be initiated.





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Caption: Emergency response workflow for a 4-Ethynyltoluene spill.



Fire-Fighting Measures

- Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.[11] Do not use a solid stream of water as it may scatter and spread the fire.
- Specific Hazards: The compound is a flammable liquid.[3] Vapors are heavier than air and may travel to a source of ignition and flash back.[4] Containers may explode when heated.[4]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA)
 and full protective clothing.[3]

Disposal Considerations

Waste disposal must be conducted in accordance with all applicable federal, state, and local regulations.[3] Chemical waste should be collected in a designated, labeled, and tightly sealed container. Do not dispose of it down the drain or with general waste.

Conclusion

4-Ethynyltoluene is a valuable reagent in chemical synthesis, but it presents notable hazards, including flammability and irritation. By understanding its properties and implementing the rigorous handling, storage, and emergency protocols outlined in this guide, researchers and scientists can mitigate risks and ensure a safe laboratory environment. A proactive approach to safety, centered on risk assessment and consistent adherence to established procedures, is paramount.

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